

# Application Notes and Protocols: Formyl Fluoride in Organic Synthesis

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## Compound of Interest

Compound Name: *Formyl fluoride*

Cat. No.: *B8784065*

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## Introduction

**Formyl fluoride** (CHFO) is a reactive acyl halide and the simplest acyl fluoride.<sup>[1][2]</sup> It exists as a colorless gas at room temperature and has a boiling point of -29°C.<sup>[1][2]</sup> Due to its instability, it decomposes autocatalytically to carbon monoxide (CO) and hydrogen fluoride (HF) at room temperature.<sup>[1][2]</sup> This decomposition necessitates that reactions involving **formyl fluoride** be conducted at low temperatures. For storage, samples are often kept over anhydrous alkali metal fluorides, such as potassium fluoride, which absorb the HF produced during decomposition.<sup>[1]</sup> **Formyl fluoride** is primarily utilized as a formylating and acylating agent in organic synthesis.<sup>[3][4][5]</sup> Its application as a direct fluorinating agent is not its primary role; instead, it serves as a reagent to introduce a formyl group (-CHO). The strategic incorporation of fluorine into drug molecules can significantly impact their physicochemical and pharmacological properties, including potency, metabolic stability, and membrane permeability.<sup>[6][7][8]</sup>

### Physicochemical Properties of **Formyl Fluoride**

Property	Value	Reference
Molecular Formula	CHFO	[1][3]
Molecular Weight	48.02 g/mol	[1][3]
Boiling Point	-29 °C	[1][2]
Melting Point	-142 °C	[1][2]
Appearance	Colorless gas	[1][2]
Solubility	Decomposes in water. Soluble in chlorocarbons and Freons.	[1][2][3]

#### Safety Precautions:

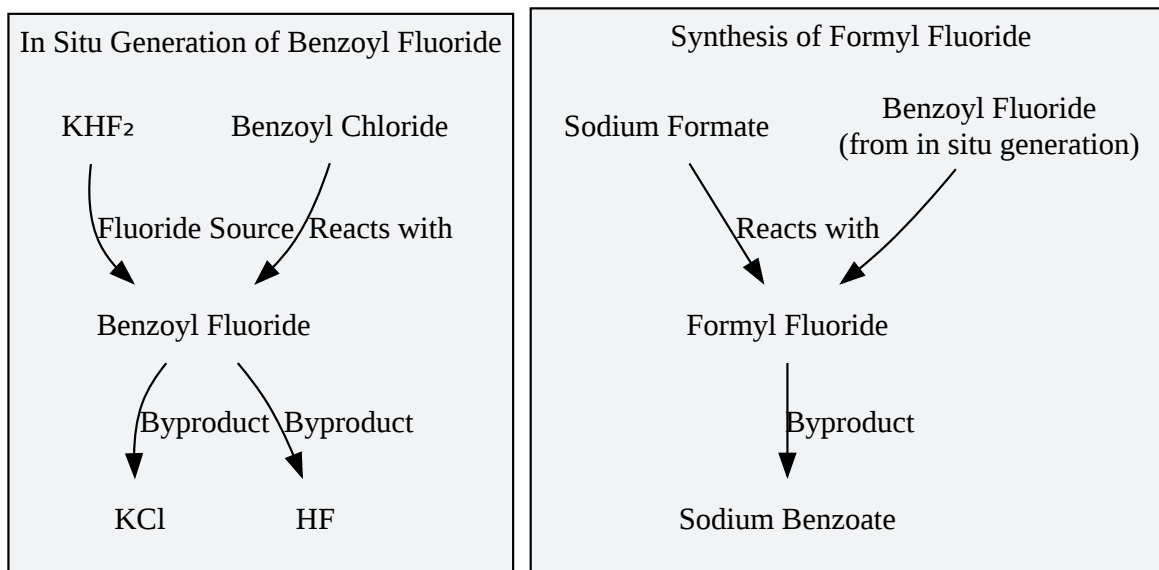
**Formyl fluoride** is toxic by inhalation and a strong irritant to tissues.[3] All manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses) should be worn.[4]

## Synthesis of Formyl Fluoride

**Formyl fluoride** is typically prepared in situ for immediate use due to its instability. Several methods have been reported for its synthesis.[1][9]

#### Synthesis of **Formyl Fluoride** from Formic Acid and Benzoyl Fluoride

One common laboratory-scale synthesis involves the reaction of sodium formate with benzoyl fluoride.[1] Benzoyl fluoride itself can be generated in situ from benzoyl chloride and a fluoride source like potassium hydrogen fluoride (KHF<sub>2</sub>).[1]



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### Synthesis Yields of **Formyl Fluoride**

Reactants	Yield (%)	Reference
Anhydrous formic acid, potassium fluoride, and benzoyl chloride	16	[5]
Benzoyl fluoride and formic acid	36	[5]
Benzoyl chloride, formic acid, and KHF <sub>2</sub>	35	[5]
Acetic formic anhydride and anhydrous HF	67	[5]

## Experimental Protocol: Synthesis of Formyl Fluoride from Sodium Formate and Benzoyl Fluoride

This protocol is based on the procedure described by Olah and Kuhn.

#### Materials:

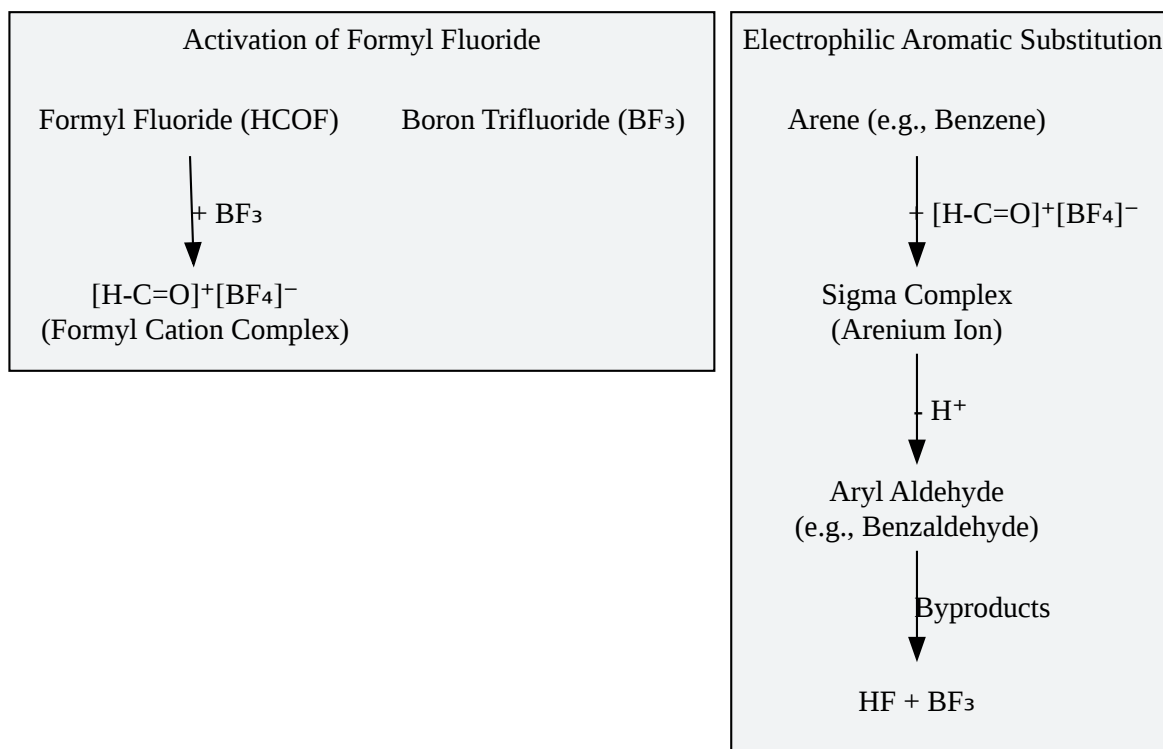
- Sodium formate ( $\text{HCOONa}$ )
- Benzoyl chloride ( $\text{C}_6\text{H}_5\text{COCl}$ )
- Potassium hydrogen fluoride ( $\text{KHF}_2$ )
- Anhydrous solvent (e.g., sulfolane)

#### Procedure:

- In a flame-dried, three-necked flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add potassium hydrogen fluoride.
- Slowly add benzoyl chloride to the flask under a nitrogen atmosphere.
- Heat the mixture to generate benzoyl fluoride in situ. The progress of the reaction can be monitored by the evolution of  $\text{HCl}$  gas.
- In a separate flask, prepare a suspension of sodium formate in the anhydrous solvent.
- Cool the benzoyl fluoride-containing mixture to a low temperature (e.g.,  $-20\text{ }^\circ\text{C}$ ).
- Slowly add the sodium formate suspension to the cold benzoyl fluoride solution with vigorous stirring.
- **Formyl fluoride** will be generated as a gas. It can be collected in a cold trap or used directly in a subsequent reaction by bubbling the gas through the reaction mixture.
- The reaction should be performed in a highly efficient fume hood due to the toxicity of the reactants and products.

## Applications in Organic Synthesis: Formylation of Arenes

The primary application of **formyl fluoride** in organic synthesis is the formylation of aromatic compounds to produce aryl aldehydes. This reaction is a type of Friedel-Crafts acylation, where **formyl fluoride** acts as the acylating agent in the presence of a Lewis acid catalyst, typically boron trifluoride ( $\text{BF}_3$ ).<sup>[1][2]</sup>



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## Experimental Protocol: Formylation of Benzene to Benzaldehyde

Materials:

- Benzene ( $\text{C}_6\text{H}_6$ )
- **Formyl fluoride** (generated in situ or from a cylinder)

- Boron trifluoride ( $\text{BF}_3$ )
- Anhydrous, inert solvent (e.g., carbon disulfide, nitrobenzene)

Procedure:

- In a flame-dried, multi-necked flask equipped with a gas inlet tube, a mechanical stirrer, and a low-temperature thermometer, dissolve benzene in the anhydrous solvent.
- Cool the solution to a low temperature (e.g.,  $-20\text{ }^{\circ}\text{C}$  to  $0\text{ }^{\circ}\text{C}$ ).
- Slowly bubble gaseous boron trifluoride into the stirred solution.
- Subsequently, slowly introduce gaseous **formyl fluoride** into the reaction mixture. The rate of addition should be controlled to maintain the desired low temperature.
- After the addition is complete, allow the reaction to stir at the low temperature for a specified period (e.g., 1-2 hours).
- Quench the reaction by carefully pouring the mixture into ice-water.
- Separate the organic layer, and wash it with a dilute solution of sodium bicarbonate and then with water.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ).
- Remove the solvent by distillation.
- Purify the resulting benzaldehyde by fractional distillation.

Quantitative Data for Formylation of Arenes

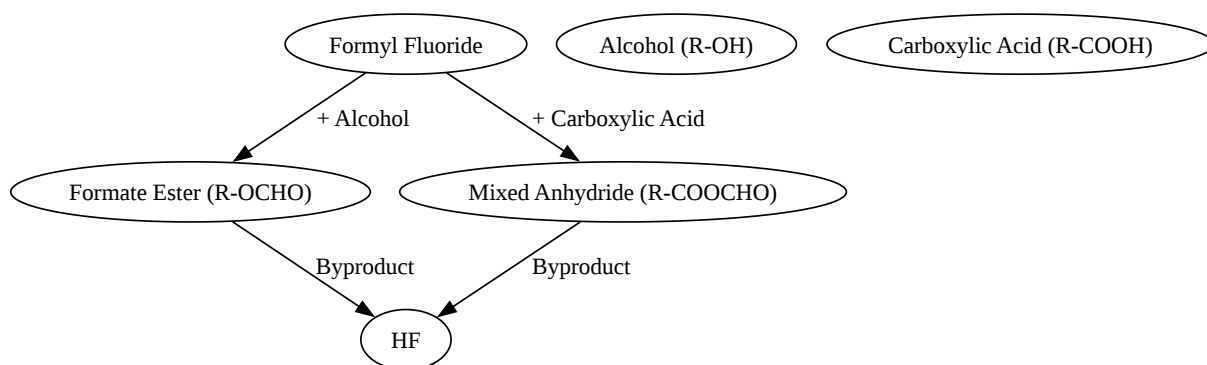
Arene	Product	Catalyst	Yield (%)
Benzene	Benzaldehyde	BF <sub>3</sub>	Not specified in search results
Toluene	Tolualdehyde	BF <sub>3</sub>	Not specified in search results
Xylene	Xylylaldehyde	BF <sub>3</sub>	Not specified in search results

Note: Specific yields for the formylation of various arenes using **formyl fluoride** were not detailed in the provided search results. These reactions are analogous to other Friedel-Crafts acylations, and yields would be dependent on the specific substrate and reaction conditions.

## Other Reactions of Formyl Fluoride

As an acyl halide, **formyl fluoride** can also react with other nucleophiles:[1][2]

- Alcohols: React with **formyl fluoride** to form formate esters.
- Carboxylic Acids: React with **formyl fluoride** to form mixed acid anhydrides.



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## Conclusion

**Formyl fluoride** is a valuable reagent in organic synthesis, primarily for the introduction of the formyl group into aromatic systems. Its high reactivity and instability necessitate careful handling and low-temperature reaction conditions. While it contains a fluorine atom, its principal role is not as a direct fluorinating agent but as a potent formylating agent. The protocols and data presented here provide a foundation for the safe and effective use of **formyl fluoride** in a research and development setting. The strategic use of such reagents is of growing importance in medicinal chemistry for the synthesis of novel therapeutic agents.[8][10]

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